

# Glysobuzole long-term toxicity studies

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## Compound Focus: Glysobuzole

CAS No.: 3567-08-6

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## Glysobuzole Toxicity Data

The table below summarizes the available toxicity data for **glysobuzole** from animal studies.

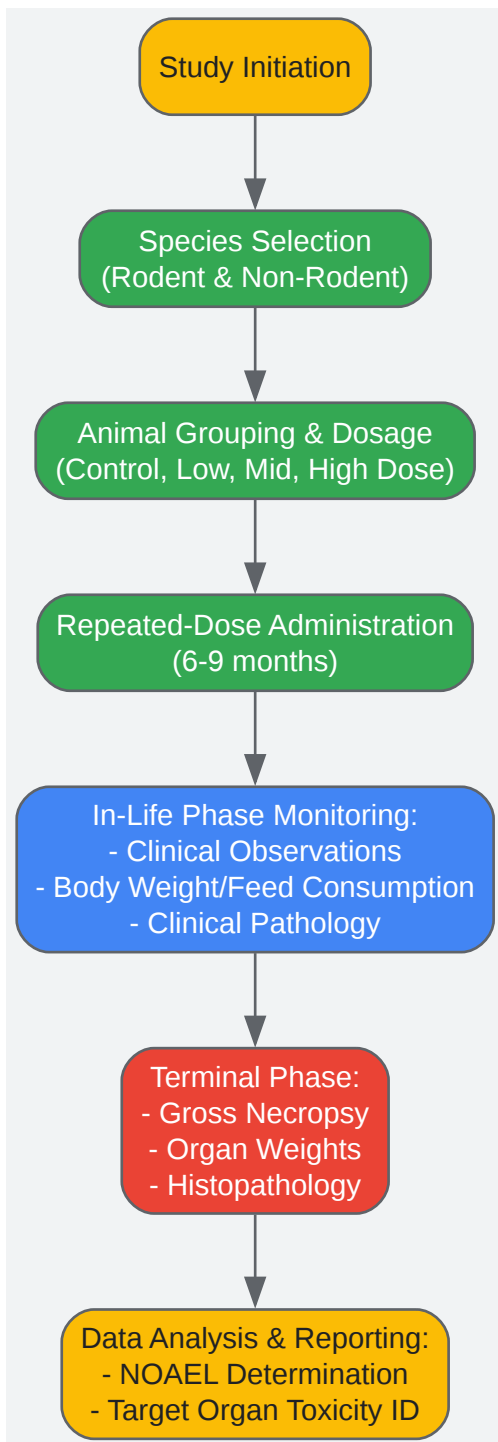
| Test Type                              | Species | Route of Exposure | Dose            | Toxic Effects / Findings  |
|--|---------|-------------------|-----------------|---|
| Acute Toxicity (LD <sub>50</sub> ) [1] | Rat     | Oral              | 534 mg/kg       | Details of toxic effects not reported other than lethal dose value.   |
| Acute Toxicity (LD <sub>50</sub> ) [1] | Mouse   | Oral              | 468 mg/kg       | Details of toxic effects not reported other than lethal dose value.   |
| Acute Toxicity (LD <sub>50</sub> ) [1] | Mouse   | Intraperitoneal   | 250 mg/kg       | Behavioral - ataxia; endocrine - hypoglycemia; nutritional and gross metabolic - body temperature decrease. |
| Acute Toxicity (LD) [1]                | Dog     | Oral              | >1 gm/kg        | Behavioral - tremor, muscle weakness; gastrointestinal - nausea or vomiting.                                |
| Tumorigenicity (TDLo) [1]              | Rat     | Oral              | 214 gm/kg/52W-C | Tumorigenic - equivocal tumorigenic agent by RTECS criteria; kidney, ureter, bladder - tumors.              |

## Standard Protocols for Long-Term Toxicity Studies

Since **glysobuzole** lacks detailed long-term data, the following established regulatory guidelines describe how such studies should be designed and conducted for pharmaceuticals. You can use these protocols as a benchmark for comparison or for future testing [2] [3].

- **Study Duration & Purpose:** Chronic repeated-dose toxicity studies are required to support long-term dosing in late-stage clinical trials. For small molecules, guidelines typically require **6 months of dosing in rodents and 9 months in non-rodents**, though a 6-month non-rodent study is accepted in some regions [2].
- **Animal Models:** Studies are usually conducted in two species: a **rodent (typically the rat)** and a **non-rodent (typically the dog)**. The selection should be justified based on the species' general sensitivity and pharmacological relevance [3].
- **Group Size & Design:** Each dose group should include enough animals to allow for meaningful statistical evaluation at the end of the study. Standard group sizes are **at least 20 rodents per sex per group** or **at least 4 non-rodents per sex per group**. The study should include a control group and several dose-treated groups to establish a dose-response relationship [3].
- **Key Endpoints Measured:** These studies are complex and integrate multiple assessments [2]:
  - **Clinical Observations:** Daily checks for mortality and moribundity.
  - **Body Weight and Feed Consumption:** Measured and recorded regularly.
  - **Clinical Pathology:** Hematology, clinical chemistry, and urinalysis.
  - **Ophthalmologic Examination:** Conducted pre-study and at termination.
  - **Gross Necropsy and Histopathology:** Detailed examination of organs and tissues after sacrifice.

The following diagram illustrates the workflow of a typical chronic toxicity study.



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## Suggestions for Further Research

Given the scarcity of data on **glysobuzole**, here are potential paths to gather more information for your comparison guide:

- **Explore Broader Drug Classes:** Consider comparing the long-term toxicity profiles of **other sulfonylureas** (e.g., glibenclamide, glipizide, gliclazide) for which more extensive data may be available [4].
- **Consult Additional Sources:** Search specialized toxicology databases such as the **EPA's ACToR** or **ICE**, which may contain unpublished study data.
- **Acknowledge Data Gaps:** In your guide, it is scientifically valid to explicitly state the absence of long-term chronic toxicity and carcinogenicity studies for **glysobuzole**, as this is a critical finding for risk assessment.

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## References

1. Glysobuzole [en.wikipedia.org]
2. Exploring Greater Flexibility for Chronic Toxicity Study ... [pmc.ncbi.nlm.nih.gov]
3. Redbook 2000: IV.B.1. General Guidelines for Toxicity ... [fda.gov]
4. Metformin and second- or third-generation sulphonylurea ... [pmc.ncbi.nlm.nih.gov]

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